

Synthesis of 5-Hydroxyisophthalamide: An Application Note and Protocol

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **5-Hydroxyisophthalamide**, a valuable building block in medicinal chemistry and materials science. The described methodology is a two-stage process commencing with the preparation of 5-hydroxyisophthalic acid from isophthalic acid, followed by its conversion to the target diamide.

Data Presentation

Table 1: Physicochemical Properties of **5-Hydroxyisophthalamide**

Property	Value	Reference
CAS Number	68052-43-7	
Molecular Formula	C ₈ H ₈ N ₂ O ₃	
Molecular Weight	180.16 g/mol	
Purity	>95%	
Storage	2-8 °C	

Table 2: Summary of Reaction Yields for the Synthesis of 5-Hydroxyisophthalic Acid

Step	Reaction	Starting Material	Product	Purity	Overall Yield	Reference
1	Bromination	Isophthalic Acid	Crude 5-Bromoisophthalic Acid	-	-	[1]
2	Hydrolysis	Crude 5-Bromoisophthalic Acid	Crude 5-Hydroxyisophthalic Acid	ca. 98%	-	[1]
3	Crystallization	Crude 5-Hydroxyisophthalic Acid	Pure 5-Hydroxyisophthalic Acid	>99%	65-70%	[1]

Experimental Protocols

Protocol 1: Synthesis of 5-Hydroxyisophthalic Acid

This protocol is adapted from a described practical two-stage process.[1]

Materials:

- Isophthalic acid

- Bromine
- Oleum
- Iodine (catalyst)
- Aqueous Sodium Hydroxide (NaOH)
- Copper catalyst
- Hydrochloric Acid (HCl)
- Water

Procedure:

Stage 1: Bromination of Isophthalic Acid

- In a suitable reaction vessel, dissolve isophthalic acid in oleum.
- Add a catalytic amount of iodine.
- Slowly add bromine to the reaction mixture.
- Heat the mixture to carry out the bromination, resulting in crude 5-bromoisophthalic acid (5-BIPA).

Stage 2: Hydrolysis of 5-Bromoisophthalic Acid

- Hydrolyze the crude 5-BIPA with an aqueous solution of sodium hydroxide in the presence of a copper catalyst.
- After the reaction is complete, acidify the mixture with hydrochloric acid to precipitate the crude 5-hydroxyisophthalic acid.
- Collect the crude product by filtration.
- Purify the crude 5-hydroxyisophthalic acid by crystallization from water to obtain a product with a purity of over 99%.[\[1\]](#)

Protocol 2: Synthesis of 5-Hydroxyisophthalamide

This protocol is based on a method described for the synthesis of the isomeric 4-hydroxyisophthalamide and adapted for the 5-hydroxy isomer.^[2]

Materials:

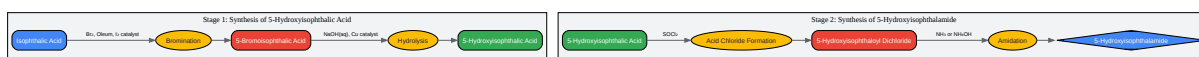
- 5-Hydroxyisophthalic acid
- Thionyl chloride (SOCl_2)
- Ammonium hydroxide or liquid ammonia
- Anhydrous solvent (e.g., Tetrahydrofuran or Dichloromethane)
- Sodium bicarbonate solution
- Water

Procedure:

- **Acid Chloride Formation:** In a fume hood, suspend 5-hydroxyisophthalic acid in an excess of thionyl chloride.
- Gently reflux the mixture until the solid dissolves and the evolution of hydrogen chloride and sulfur dioxide gases ceases, indicating the formation of 5-hydroxyisophthaloyl dichloride.
- Remove the excess thionyl chloride under reduced pressure.
- **Amidation:** Dissolve the resulting crude acid chloride in a suitable anhydrous solvent.
- Cool the solution in an ice bath and slowly add an excess of concentrated ammonium hydroxide or bubble anhydrous ammonia gas through the solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours.
- **Work-up and Purification:** Quench the reaction by adding water.
- Filter the resulting precipitate and wash it with cold water.

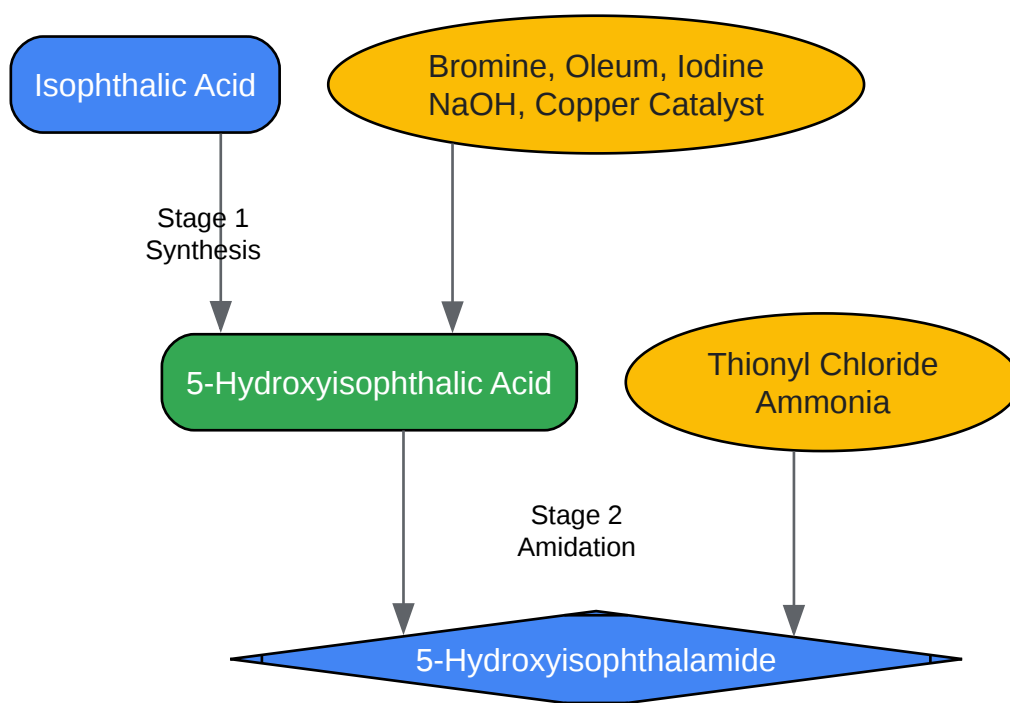
- To remove any unreacted acidic starting material, wash the solid with a saturated sodium bicarbonate solution.
- Wash the product again with water until the washings are neutral.
- Dry the crude **5-Hydroxyisophthalamide** under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

Mandatory Visualizations



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Caption: Synthetic workflow for **5-Hydroxyisophthalamide**.



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Caption: Key components and stages in the synthesis.

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References

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